

# Review of dibenzofuran-based organic compounds

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## Compound of Interest

Compound Name: *3-Dibenzofurancarboxylic acid*

Cat. No.: *B3121606*

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An In-depth Technical Guide to Dibenzofuran-Based Organic Compounds for Researchers, Scientists, and Drug Development Professionals

## Abstract

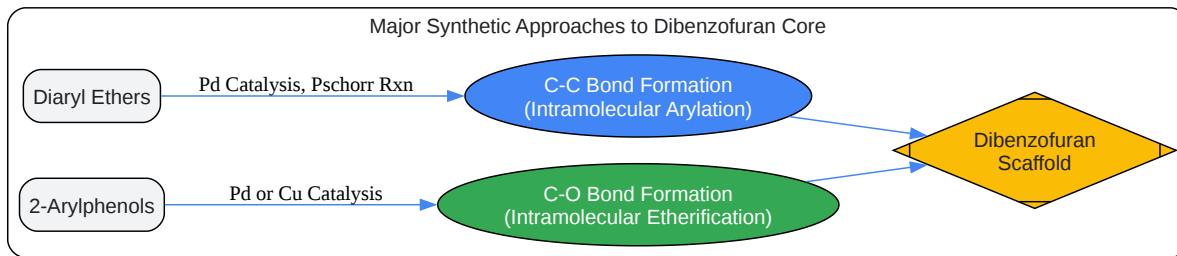
Dibenzofuran (DBF) is a thermally robust, heterocyclic aromatic compound composed of two benzene rings fused to a central furan ring.<sup>[1][2][3]</sup> This structural motif is not only a component of coal tar and creosote but is also found in a variety of natural products, from lichens and fungi to higher plants.<sup>[1][2][4]</sup> The rigid, planar architecture and unique electronic properties of the dibenzofuran core have established it as a privileged scaffold in both medicinal chemistry and materials science. In drug discovery, dibenzofuran derivatives have demonstrated a wide spectrum of pharmacological activities, including potent anticancer, antibacterial, anti-inflammatory, and kinase-inhibiting properties.<sup>[5][6][7]</sup> In materials science, their high thermal stability and charge transport capabilities make them exemplary candidates for advanced applications such as organic light-emitting diodes (OLEDs).<sup>[7][8][9]</sup> This guide provides a comprehensive overview of the dibenzofuran core, detailing its fundamental properties, key synthetic methodologies, and its burgeoning applications in drug development and organic electronics, offering field-proven insights for professionals in these areas.

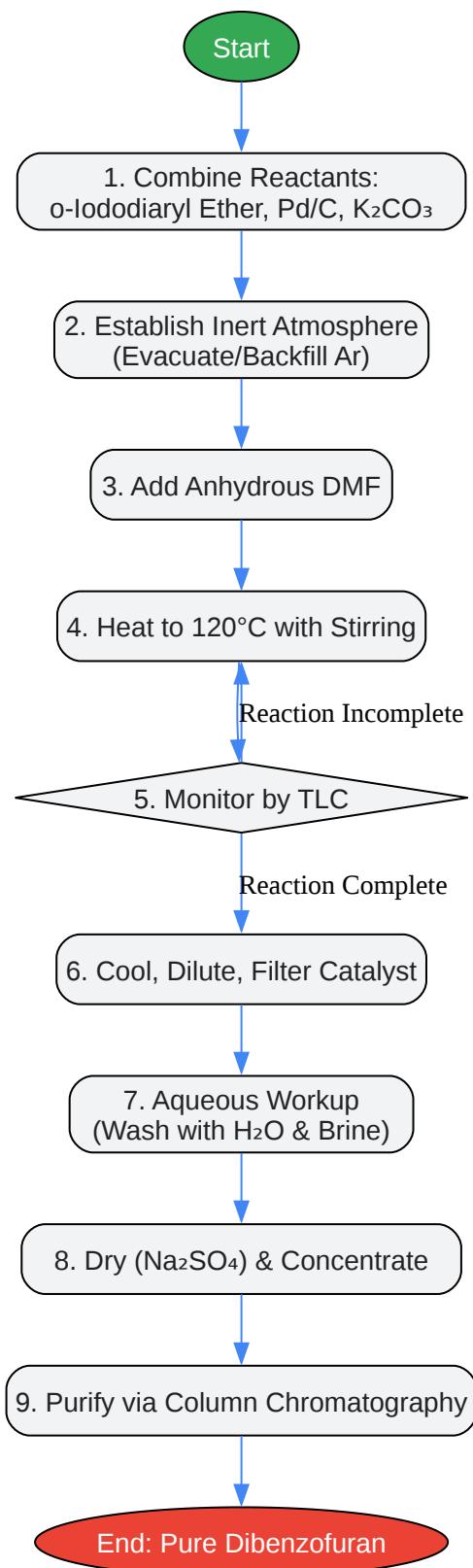
## The Dibenzofuran Core: Structure and Properties

Dibenzofuran is a white, volatile solid organic compound, soluble in nonpolar organic solvents.<sup>[1]</sup> Its structure consists of a furan ring ortho-fused with two benzene rings, creating a planar, aromatic system.<sup>[1][10]</sup> This planarity and aromaticity are central to its utility, contributing to

favorable stacking interactions and electronic communication when incorporated into larger molecular architectures.

The parent compound, dibenzofuran, is relatively non-toxic and is even used as a high-temperature heat transfer agent due to its thermal robustness and convenient liquid range.[\[1\]](#) [\[3\]](#) However, its derivatives, particularly polychlorinated dibenzofurans (PCDFs), can be significantly more toxic and are classified as environmental pollutants.[\[1\]](#)[\[2\]](#)[\[3\]](#)



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